

Frequently Asked Questions (FAQs) for Ifenprodil Research

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ifenprodil

CAS No.: 23210-56-2

Cat. No.: S004181

[Get Quote](#)

Question Category	Specific Question	Evidence-Based Answer & Key Considerations
Preclinical Design	What is a key efficacy endpoint for in vivo cough models?	Cumulative cough count reduction; achieve >90% suppression in Guinea pigs with 30 mg/kg (i.p.) below NOAEL (37 mg/kg) [1].
Preclinical Design	How to mitigate respiratory depression risk?	Ifenprodil demonstrated no respiratory depression at efficacious doses (vs. codeine/baclofen) [1]. Monitor basal respiratory rates.
Clinical Translation	What are common clinical dosing regimens?	RCC (Phase 2b): 40, 80, 120 mg TID (oral) [1]. Methamphetamine Dependence: 60 mg/day or 120 mg/day (oral) [2].
Clinical Translation	What are recommended primary clinical endpoints?	Refractory Chronic Cough (RCC): 24-hour cough frequency (VitaloJAK monitor) [1]. Substance Use Disorder: Abstinence, craving scales (NRS), relapse risk (SRRS) [2].
Safety & Tolerability	What is the known safety profile?	Clinical data confirms safety in patients for up to 84 days; lacks serious AEs of non-selective NMDA blockers [2]. No accumulation upon repeated administration [3].

Question Category	Specific Question	Evidence-Based Answer & Key Considerations
Bioanalysis	What techniques quantify Ifenprodil in plasma?	LC-MS/MS: LLOQ of 0.2 ng/mL, linear 0.2-50 ng/mL in human plasma [3]. RP-HPLC: LLOQ of 200 ng/mL, linear 200-4000 ng/mL in rat plasma [4].

Experimental Protocols & Methodologies

1. Preclinical In Vivo Efficacy Model (Refractory Chronic Cough) This Guinea pig model protocol is based on the study that demonstrated near-complete cough suppression [1].

- **Animals:** 5-9 Guinea pigs per dose group.
- **Dosing:** Test article (e.g., **Ifenprodil**) or vehicle control administered via intraperitoneal (i.p.) injection.
- **Challenge:** 30 minutes post-dosing, expose animals to an aerosolized citric acid challenge (e.g., 0.1M for 10 min, followed after 5 min by 0.3M for 10 min).
- **Measurement:** Manually or automatically count cumulative coughs and cough bouts during the exposure and a subsequent washout period (e.g., 5 minutes).
- **Data Analysis:** Compare median cough bouts and cough counts across dose groups using appropriate statistical tests (e.g., ANOVA). Significant reductions ($p < 0.05$) indicate efficacy [1].

2. Clinical Trial Design for Dose-Ranging (Refractory Chronic Cough) The SILINDA Phase 2b trial provides a robust design template for clinical dose-finding [1].

- **Population:** ~240 adults with Refractory Chronic Cough (RCC).
- **Design:** Randomized, placebo-controlled, parallel-group (1:1:1:1).
- **Intervention Arms:** Placebo, 40 mg TID, 80 mg TID, and 120 mg TID of **Ifenprodil**.
- **Treatment Duration:** 12 weeks.
- **Primary Endpoint:** Change from baseline in 24-hour cough frequency, measured using the VitaloJAK cough monitoring system.
- **Key Secondary Endpoints:** Patient-reported outcomes like Cough Severity Visual Analogue Scale (CS-VAS) and Leicester Cough Questionnaire (LCQ) [1].

3. Bioanalytical Method for Plasma Quantification (RP-HPLC) This validated method is suitable for pharmacokinetic studies in rodents [4].

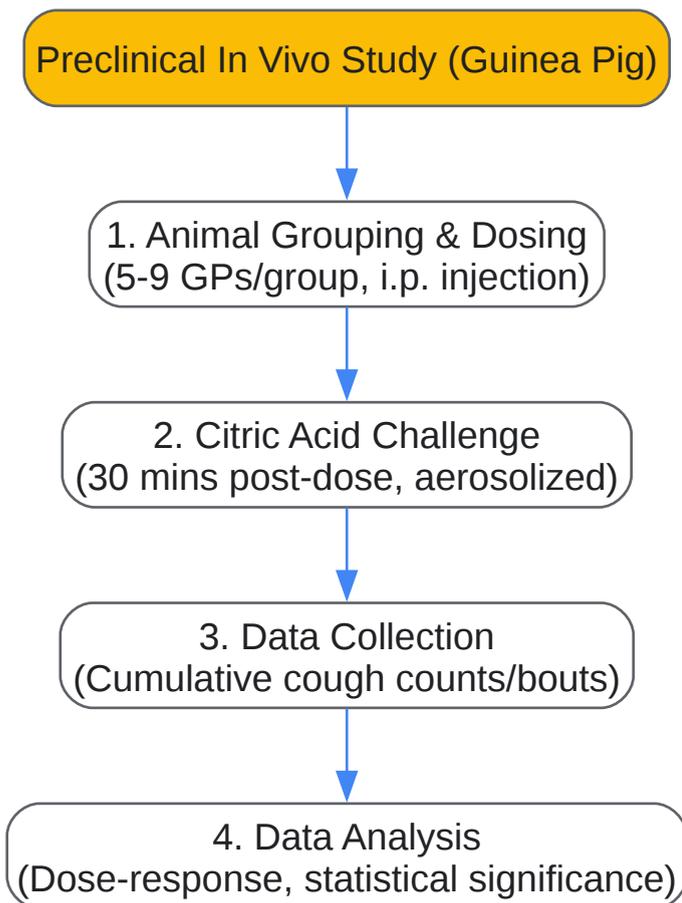
- **Sample:** Rat plasma.
- **Internal Standard:** Dextromethorphan.

- **Extraction:** Liquid-liquid extraction with Acetonitrile (ACN).
- **Chromatography:**
 - **Column:** Luna Phenyl-Hexyl (150 x 4.6 mm, 3.5 μ m).
 - **Mobile Phase:** Ammonium Formate (pH 2.5) : ACN (60:40, v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV at 220 nm.
- **Validation:** The method is linear from 200-4000 ng/mL, with precision and accuracy meeting US FDA guidelines [4].

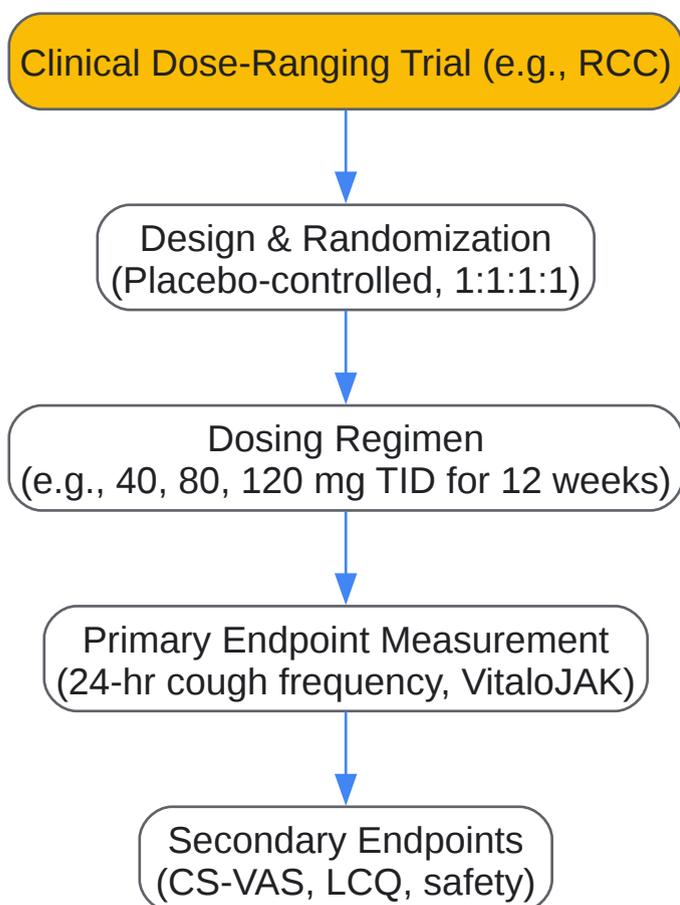
Experimental Workflows and Pathways

The diagrams below illustrate the core concepts and experimental workflows for your **ifenprodil** research.

Ifenprodil's Mechanism and Therapeutic Outcomes



[Click to download full resolution via product page](#)

Preclinical In Vivo Efficacy Workflow

[Click to download full resolution via product page](#)

Clinical Dose-Ranging Trial Workflow

Troubleshooting Common Experimental Issues

- **Unexpected cough response in animal models:** Ensure citric acid concentration and aerosol delivery are consistent. Verify that coughs are correctly distinguished from sneezes or augmented breaths by an experienced observer [1].
- **High variability in clinical cough counts:** Use a validated objective cough monitoring system like VitaloJAK. Implement a placebo run-in period to minimize placebo response and establish a stable baseline [1].
- **Analytical challenges in bioanalysis:** For LC-MS/MS, use positive ion electrospray ionization and monitor the transition m/z 326.2 → 308.1 for **ifenprodil**. For HPLC-UV, a phenyl-hexyl column provides good separation [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Seyltx Announces Positive Pre-Clinical Dose - Ranging ... - BioSpace [biospace.com]
2. for the treatment of methamphetamine use disorder: An... Ifenprodil [pmc.ncbi.nlm.nih.gov]
3. Determination of ifenprodil by LC–MS/MS and its ... [sciencedirect.com]
4. Development and validation of a bioanalytical RP-HPLC method for... [japsonline.com]

To cite this document: Smolecule. [Frequently Asked Questions (FAQs) for Ifenprodil Research].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b004181#ifenprodil-dose-ranging-study-design-optimization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com